

# Efficacy of Metam-Sodium in Combination with Other Pesticides: A Comparative Guide

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## Compound of Interest

Compound Name: *Metam-sodium*

Cat. No.: *B121830*

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This guide provides an objective comparison of the performance of **Metam-sodium** in combination with other soil fumigants, supported by experimental data. The focus is on the efficacy of these combinations against key agricultural pests and the critical importance of application methodology for optimal results.

## Executive Summary

**Metam-sodium**, a broad-spectrum soil fumigant, is frequently used in combination with other pesticides, notably chloropicrin and 1,3-dichloropropene (1,3-D), to enhance its efficacy and broaden its pest control spectrum. Upon application to moist soil, **metam-sodium** converts to its active ingredient, methyl isothiocyanate (MITC), which is effective against a wide range of soil-borne pathogens, nematodes, and weeds.[1][2]

Crucially, efficacy is highly dependent on the application strategy. Studies have demonstrated a chemical incompatibility between **metam-sodium** and halogenated fumigants like chloropicrin and 1,3-D.[3] Simultaneous application leads to rapid degradation of the halogenated compounds, reducing their availability and overall effectiveness.[3] Therefore, a sequential application, with chloropicrin or a 1,3-D/chloropicrin mix applied first, followed by **metam-sodium** several days later, is the recommended and most effective approach.[4][5] This sequential method allows for the distinct modes of action of each fumigant to be fully expressed, leading to improved control of a wider range of soil-borne pests.

## Data Presentation: Efficacy of Sequential Fumigant Applications

The following tables summarize quantitative data from field studies comparing the efficacy of sequential applications of **metam-sodium** with other fumigants against various pests in strawberry cultivation.

Table 1: Control of *Verticillium dahliae* in Strawberry

Treatment	Inoculum Density (CFU/g of soil)	Plant Injury (%) - 14 Days After Fumigation
Non-treated control	High (specific values vary by study)	N/A
Crop termination (Metam potassium) + Bed fumigation (Chloropicrin)	Lowest density	73-89
Crop termination (Metam sodium) + Bed fumigation	Reduced density	73-89

Data synthesized from a study on sequential fumigation for crop termination and bed fumigation in strawberry.[\[6\]](#)[\[7\]](#)

Table 2: Weed Control Efficacy in Strawberry Production

Treatment	Weed Control (%)
Metam-sodium alone	Fair
Drip applied Chloropicrin or 1,3-D	Good
Drip applied Chloropicrin or 1,3-D followed by Metam-sodium	Better

Based on findings from field trials evaluating drip irrigation application of fumigants.[\[8\]](#)

Table 3: Strawberry Yield Response to Different Fumigation Strategies

Treatment Comparison	Yield Increase with MB:CP
MB:CP vs. Chloropicrin alone	14.4%
MB:CP vs. Metam-sodium alone	29.8%

This meta-analysis highlights the yield benefits of combination fumigation, with the industry standard of Methyl Bromide and Chloropicrin (MB:CP) showing significant advantages over single-component treatments.[9] Sequential applications of currently registered fumigants aim to approach the efficacy of historical MB:CP treatments.

## Experimental Protocols

Detailed methodologies are crucial for replicating and building upon existing research. The following protocols are based on field studies of sequential soil fumigation.

### Protocol 1: Sequential Drip Fumigation for Strawberry

This protocol is adapted from studies on managing soil-borne pathogens and weeds in California strawberry production.[4][5]

- **Soil Preparation:** Prepare and till the soil to a fine tilth. Form raised beds and ensure they are firmly packed, eliminating large clods. If the soil is dry, pre-irrigate to initiate weed seed germination.
- **Drip Tape Installation:** Install two drip tapes per bed at a depth of 2 to 5 cm.
- **Fumigant Application - Step 1 (Chloropicrin or 1,3-D/Chloropicrin):** Apply chloropicrin or a mixture of 1,3-dichloropropene and chloropicrin (e.g., InLine) through the drip irrigation system. The application rate will vary depending on the specific product and target pests. It is crucial to use an appropriate amount of water to ensure even distribution of the fumigant throughout the soil profile.
- **Interval:** Wait for a period of 5 to 7 days. This interval is critical to allow for the dissipation of the first fumigant and to avoid the chemical incompatibility with **metam-sodium**.[4]

- Fumigant Application - Step 2 (**Metam-sodium**): Apply **metam-sodium** or metam-potassium through the same drip irrigation system. A minimum of one inch of water is generally recommended for this sequential application to facilitate the conversion of **metam-sodium** to MITC.
- Post-Application: Keep the beds covered with polyethylene mulch to retain the fumigant in the soil. Adhere to the specified plant-back interval on the product labels before planting the crop.

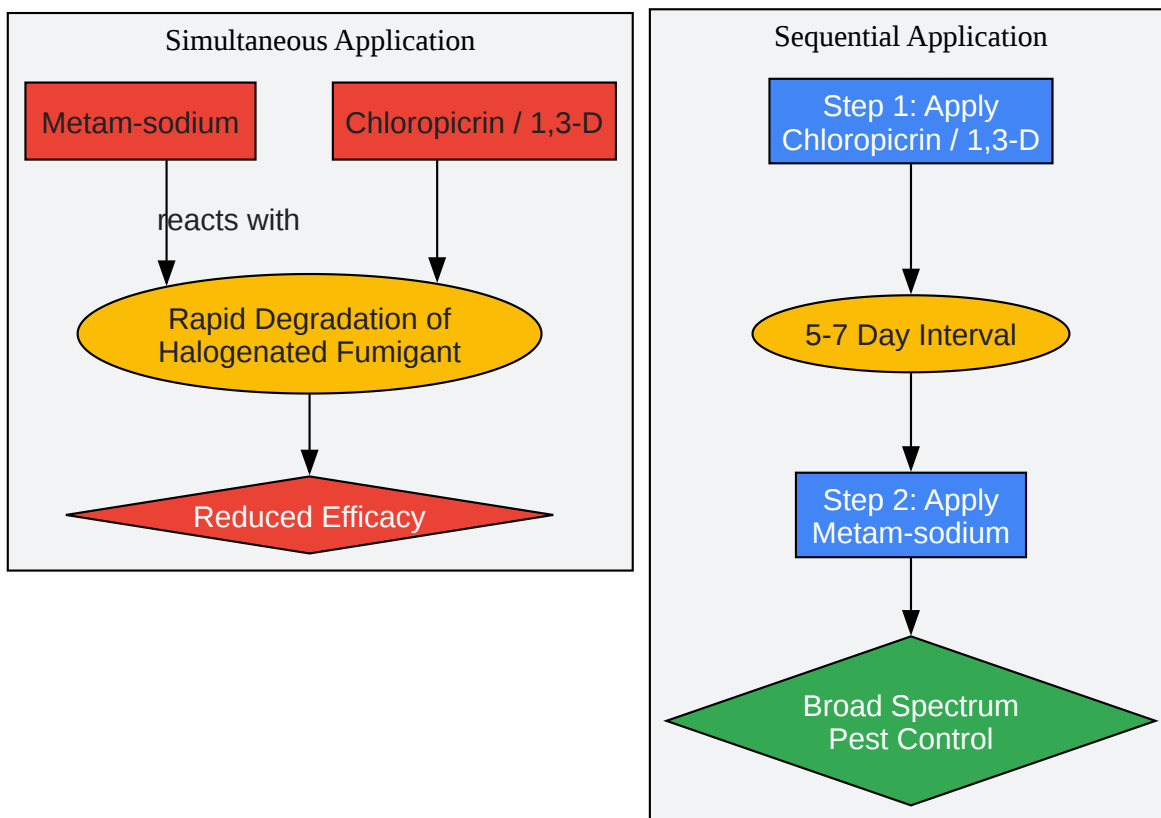
## Protocol 2: Shank Injection for Nematode and Verticillium Wilt Control

This protocol is a generalized representation based on research into shank injection applications for crops like potatoes.[\[10\]](#)[\[11\]](#)[\[12\]](#)

- Soil Conditions: Ensure the soil has adequate moisture and is at a suitable temperature for fumigation as specified by the product label.
- Application Equipment: Utilize a tractor-mounted shank injection rig calibrated to deliver the correct fumigant rate at the desired depth.
- Fumigant Injection (e.g., Telone II): Inject 1,3-dichloropropene (Telone II) into the soil at the recommended depth and spacing. Application rates will depend on the target nematode species and population density.[\[10\]](#)
- Sequential Application (if applicable): If a sequential treatment with **metam-sodium** is planned for broader spectrum control, it would typically follow the 1,3-D application after an appropriate interval, though this is less common with shank injection compared to drip fumigation.
- Soil Sealing: Immediately after injection, seal the soil surface to prevent the fumigant from escaping. This can be achieved with a roller or bed shaper.

## Mandatory Visualization

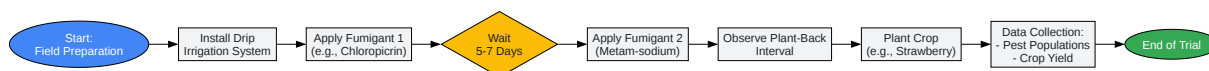
### Diagram 1: Chemical Interaction and Application Logic



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Caption: Logical flow of simultaneous vs. sequential fumigant application.

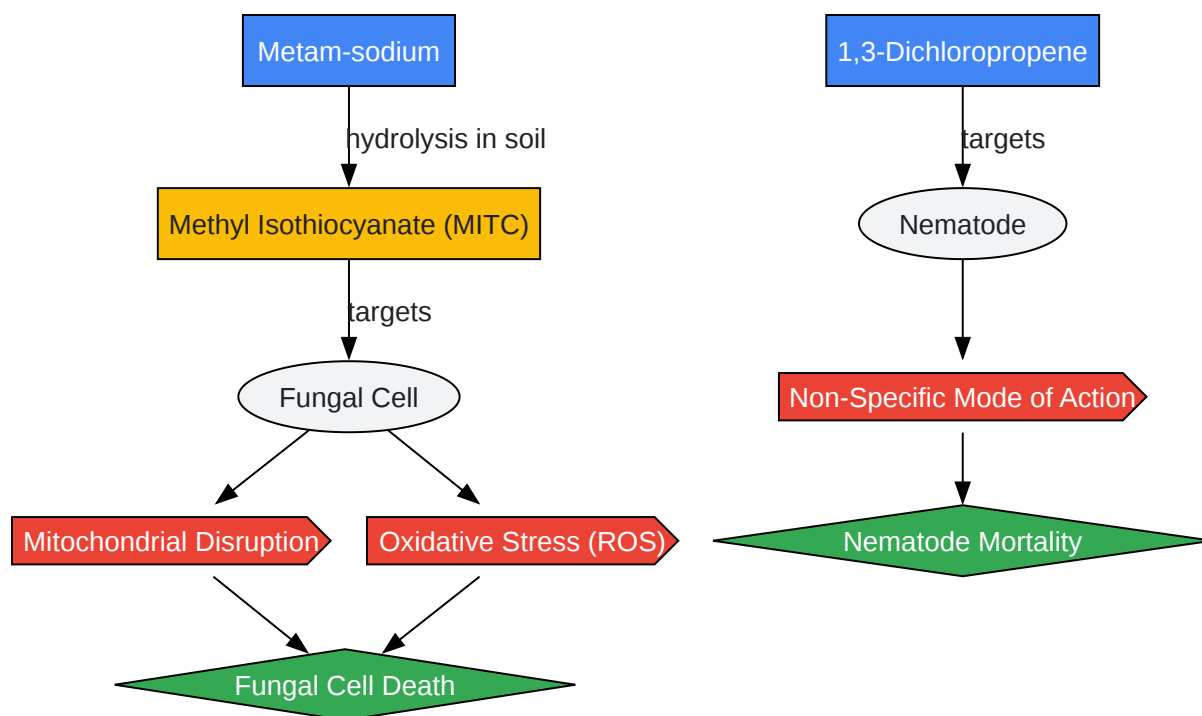
## Diagram 2: Experimental Workflow for Sequential Drip Fumigation Trial



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Caption: Workflow for a sequential drip fumigation field experiment.

### Diagram 3: Conceptual Mechanism of Action



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Caption: Individual mechanisms of action for **metam-sodium** and 1,3-D.

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